

# 2-Chloro-5-hydroxypyridine chemical properties and structure

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## Compound of Interest

Compound Name: 2-Chloro-5-hydroxypyridine

Cat. No.: B185701

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An In-depth Technical Guide to **2-Chloro-5-hydroxypyridine**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Chloro-5-hydroxypyridine** is a pivotal heterocyclic building block in the synthesis of a wide array of functional molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup> Its unique electronic and structural features, arising from the interplay between the chlorine atom, the hydroxyl group, and the pyridine ring, make it a versatile substrate for various chemical transformations.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical properties, structure, reactivity, and handling of **2-Chloro-5-hydroxypyridine**, intended to serve as a valuable resource for researchers and professionals in drug discovery and development.

## Chemical Properties

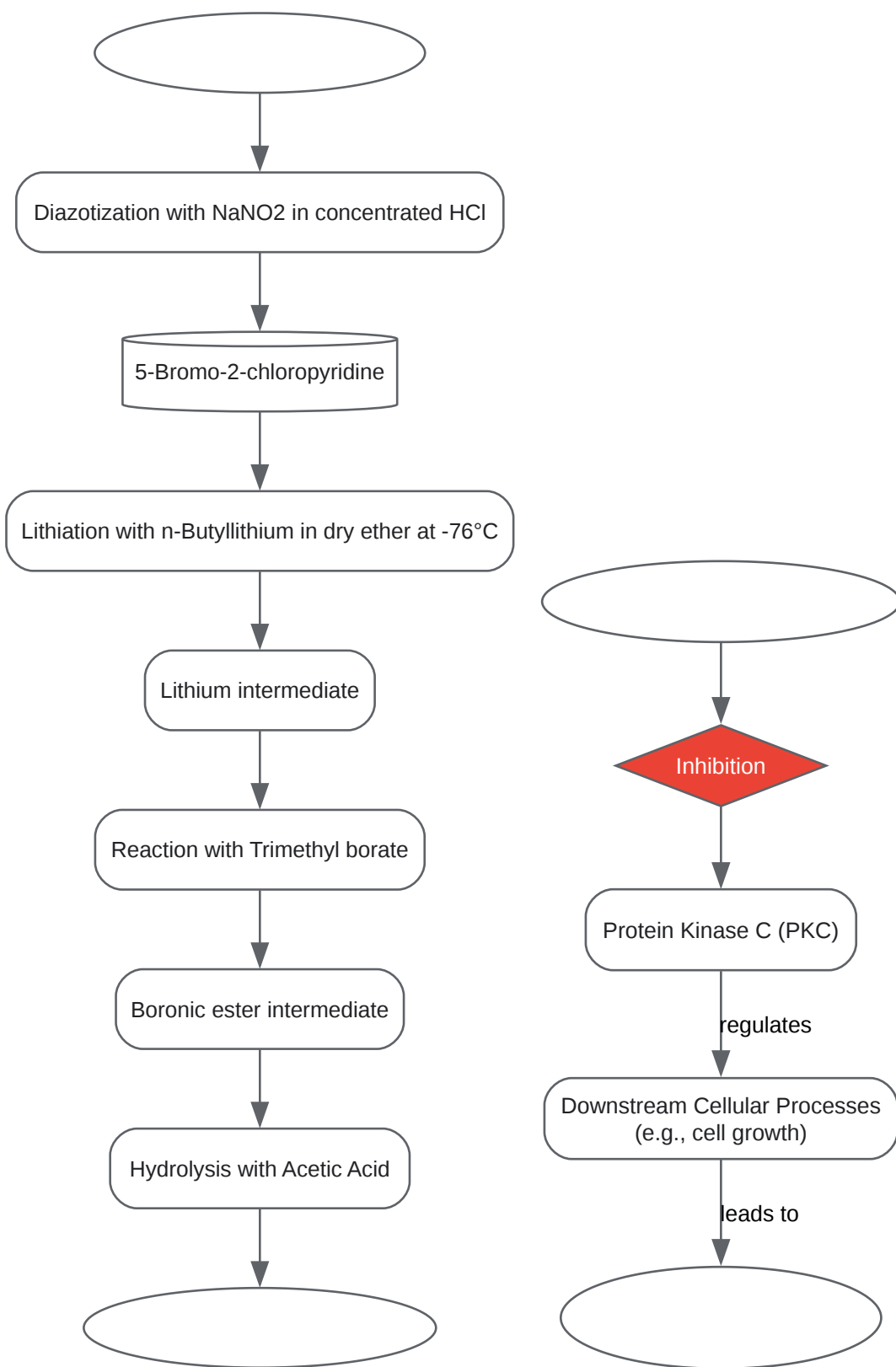
**2-Chloro-5-hydroxypyridine** is a white to light yellow crystalline solid.<sup>[2]</sup> Its key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>4</sub> ClNO	[3]
Molecular Weight	129.54 g/mol	[3]
CAS Number	41288-96-4	[3]
Melting Point	155 °C	[4][5]
Boiling Point	351.9 °C	
Flash Point	166.6 °C	
Purity	≥96.0% (GC), ≥98% (HPLC)	[2][6]
Appearance	White to cream to brown crystals or powder	[2][6]

## Chemical Structure and Tautomerism

The formal IUPAC name for this compound is 6-chloropyridin-3-ol.[3] The structure consists of a pyridine ring substituted with a chlorine atom at the 2-position and a hydroxyl group at the 5-position.

An important structural consideration for hydroxypyridines is the potential for lactam-lactim tautomerism.[7] **2-Chloro-5-hydroxypyridine** can exist in equilibrium with its corresponding pyridone tautomer. However, for 5- and 6-substituted 2-hydroxypyridines, the hydroxypyridine (lactim) form is predominantly favored in the gas phase.[8]



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